

Personal protective equipment for handling

BC11-38

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Compound of Interest

Compound Name: BC11-38

Cat. No.: B15573512

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Essential Safety and Handling Guide for BC11-38

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **BC11-38**. The following procedures are based on standard laboratory practices for research chemicals with unknown comprehensive hazard profiles.

Chemical and Physical Properties

For research chemicals like **BC11-38**, a complete hazard profile may not be available. All handling should proceed with the assumption that the compound is potentially hazardous.

| Property | Data |
|-------------------|--|
| Chemical Name | 6,7-Dihydro-3-phenyl-2-(propylthio)thieno[3,2-d]pyrimidin-4(3H)one |
| Molecular Formula | C ₁₅ H ₁₆ N ₂ OS ₂ |
| Molecular Weight | 304.43 g/mol |
| Purity | ≥98% (HPLC) |
| CAS Number | 686770-80-9 |
| Solubility | Soluble to 100 mM in DMSO and to 20 mM in ethanol. |
| Storage | Store at +4°C. For stock solutions, store at -80°C for up to 6 months or -20°C for up to 1 month, preferably under a nitrogen atmosphere. [1] |

Personal Protective Equipment (PPE)

A comprehensive risk assessment should be conducted before handling **BC11-38**. The following PPE is mandatory to minimize exposure.

| Equipment | Specification |
|------------------------|--|
| Eye Protection | Use appropriate safety glasses with side-shields. |
| Hand Protection | Wear appropriate chemical-resistant gloves (e.g., nitrile) that have been inspected for integrity before use. |
| Body Protection | A standard laboratory coat is required. Ensure it is fully buttoned. |
| Respiratory Protection | If there is a risk of generating dust or aerosols, a suitable respirator should be used. All handling of the solid compound should be performed in a certified chemical fume hood. |

Operational Plan: Step-by-Step Handling Procedures

Adherence to these procedural steps is critical for ensuring personnel safety and experimental integrity.

1. Preparation and Engineering Controls:

- Ensure a safety shower and eyewash station are readily accessible.
- All handling of **BC11-38**, especially the solid form, must be conducted in a certified chemical fume hood to prevent inhalation of any dust or aerosols.

2. Reconstitution and Aliquoting:

- Before opening the vial, gently tap it to dislodge any material that may have accumulated in the cap during transit.
- When preparing stock solutions, use the batch-specific molecular weight found on the vial label and Certificate of Analysis.

- Use appropriate solvents such as DMSO or ethanol to dissolve the compound to the desired concentration.

3. Experimental Use:

- When working with cell cultures or other in-vitro systems, handle all solutions containing **BC11-38** within a biological safety cabinet to maintain sterility and containment.
- Avoid direct contact with the skin, eyes, and clothing.

4. Spill Management:

- In the event of a spill, evacuate the immediate area.
- Do not attempt to clean up a significant spill without appropriate training and PPE.
- For minor spills, cover with a suitable absorbent material, and collect the waste into a sealed container for proper disposal.

Emergency First Aid Measures

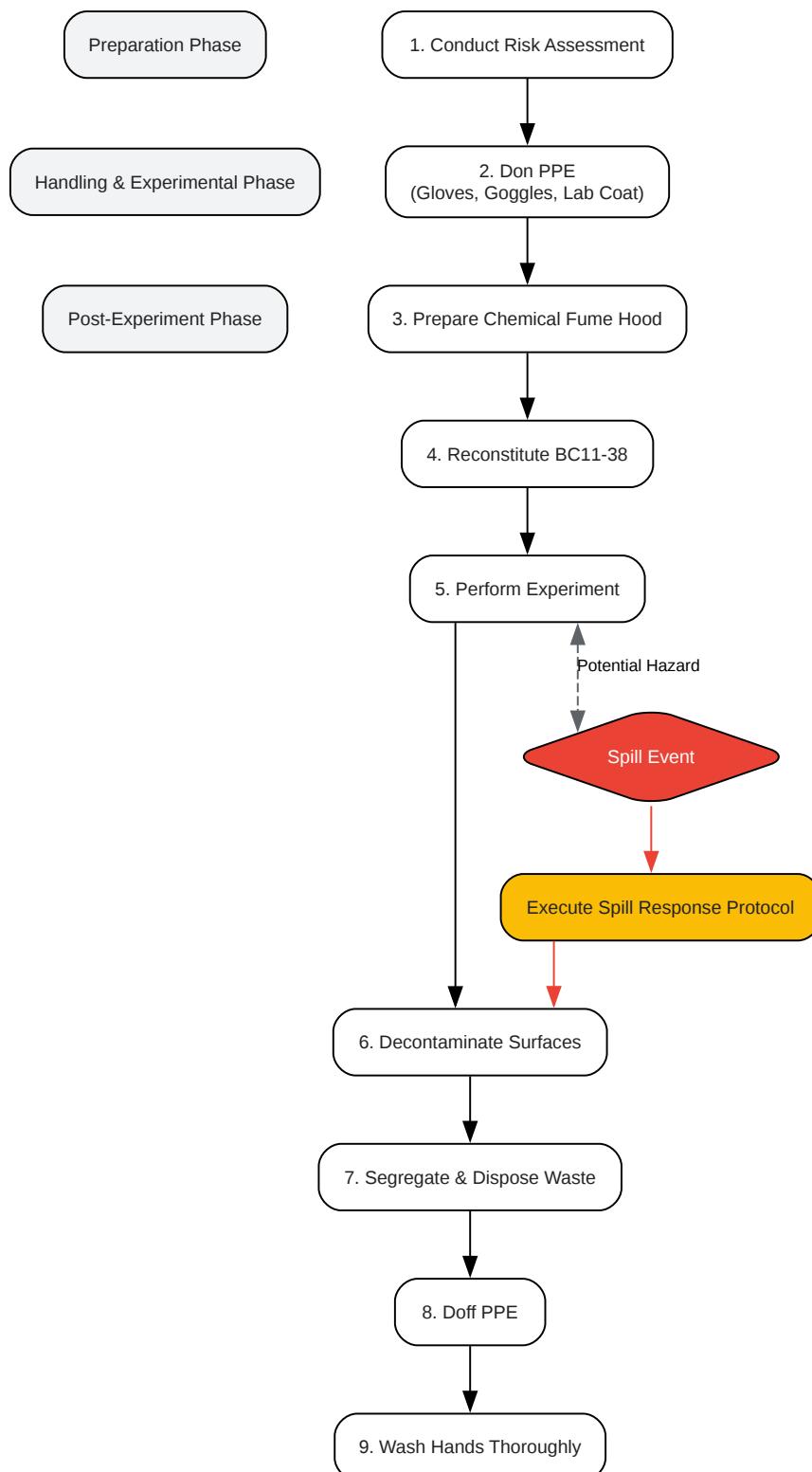
- If Inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- In Case of Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- If Swallowed: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.

Disposal Plan

All waste materials contaminated with **BC11-38** must be treated as hazardous chemical waste.

- Solid Waste: Collect all contaminated solid waste, including empty vials, pipette tips, and gloves, in a designated and clearly labeled hazardous waste container.
- Liquid Waste: Collect all unused solutions and contaminated liquid waste in a separate, sealed, and clearly labeled hazardous waste container.
- Disposal: All hazardous waste must be disposed of in accordance with local, state, and federal regulations. Consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

Experimental Workflow for Safe Handling of BC11- **38**

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Caption: Workflow for the safe handling of **BC11-38** from preparation to disposal.

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References

- 1. medchemexpress.com [medchemexpress.com]
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